

# Methyl 2-Ethoxyacetate: A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: Methyl 2-ethoxyacetate

Cat. No.: B042190

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals on the Safe Handling and Use of **Methyl 2-Ethoxyacetate**.

This technical guide provides a comprehensive overview of the material safety data for **Methyl 2-ethoxyacetate** (CAS No. 17640-26-5). The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation and practical safety protocols.

## Chemical and Physical Properties

**Methyl 2-ethoxyacetate** is a solid organic compound.<sup>[1]</sup> A summary of its key physical and chemical properties is provided in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	17640-26-5	[1]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	[2]
Molecular Weight	118.13 g/mol	[2]
Physical Form	Solid	[1]
InChI Key	PPFNAOBWGRMDLL-UHFFFAOYSA-N	
SMILES String	O=C(COCC)OC	[1]

## Hazard Identification and Classification

**Methyl 2-ethoxyacetate** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A summary of its classification is detailed in Table 2.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning

Source:[1][2]

The GHS classification indicates that the primary hazard associated with **Methyl 2-ethoxyacetate** is acute toxicity if ingested.



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Caption: GHS classification pathway for **Methyl 2-ethoxyacetate**.

## Toxicological Information

Detailed toxicological data for **Methyl 2-ethoxyacetate** is limited. The available information is summarized in Table 3.

Toxicological Endpoint	Result	Species	Source
Acute Toxicity (Oral)	Category 4	Data not specified	[1][2]
Skin Corrosion/Irritation	No data available		
Serious Eye Damage/Irritation	No data available		
Respiratory or Skin Sensitization	No data available	[1]	
Germ Cell Mutagenicity	No data available		
Carcinogenicity	No data available		
Reproductive Toxicity	No data available		
Specific Target Organ Toxicity (Single Exposure)	No data available		
Specific Target Organ Toxicity (Repeated Exposure)	No data available		
Aspiration Hazard	No data available		

It is crucial for researchers to handle this chemical with care, assuming potential for irritation and other hazards in the absence of comprehensive data.

## Handling, Storage, and Emergency Protocols

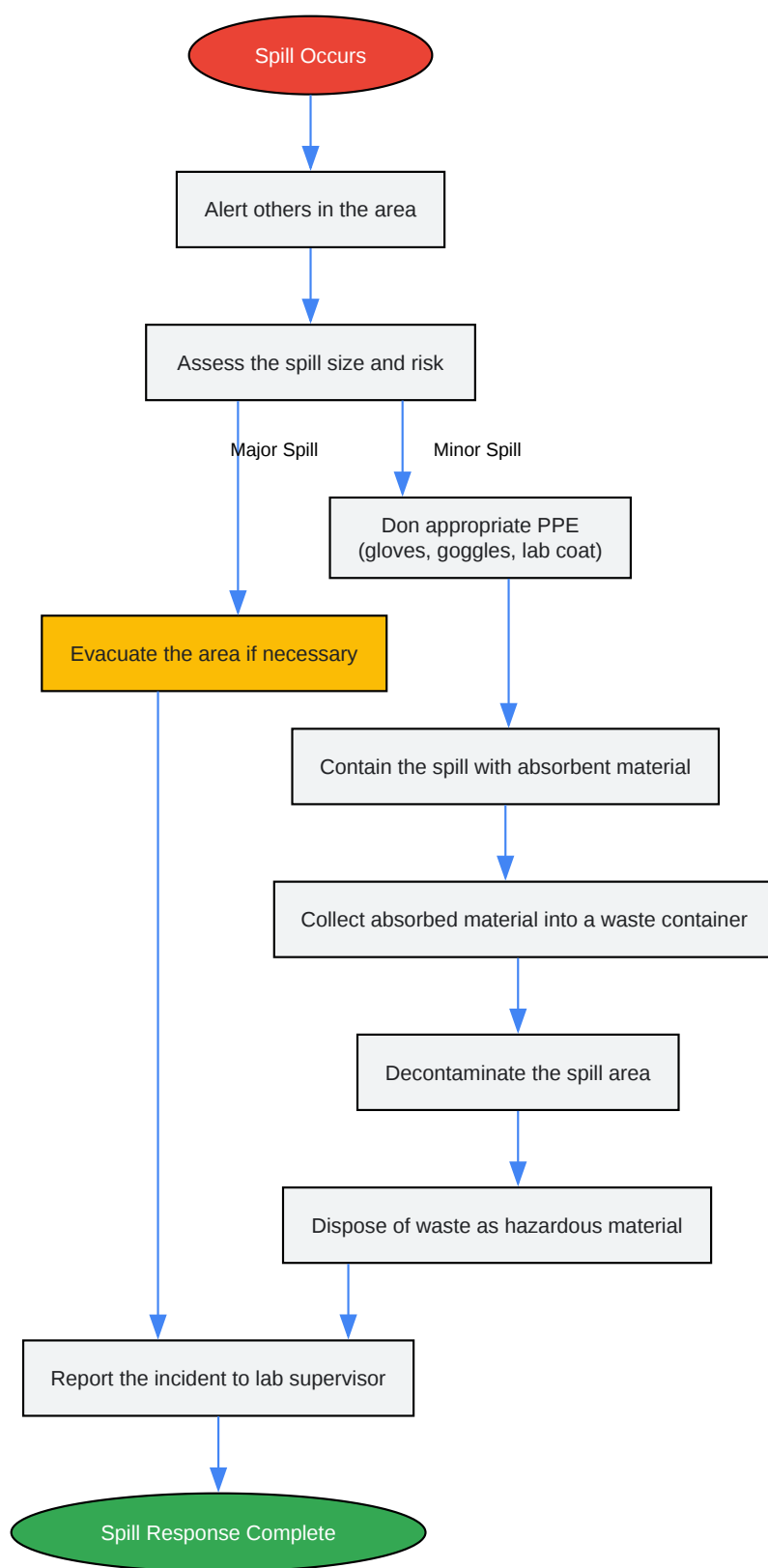
Due to the limited specific data for **Methyl 2-ethoxyacetate**, standard laboratory best practices for handling chemicals of moderate acute toxicity should be strictly followed.

### Experimental Protocol: Standard Handling Procedure

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Wear standard laboratory attire (lab coat, closed-toe shoes).
  - Use chemical-resistant gloves (e.g., nitrile).
  - Wear safety glasses with side shields or chemical splash goggles.
- Handling:
  - Avoid direct contact with skin and eyes.
  - Avoid inhalation of dust or vapors.
  - Wash hands thoroughly after handling.
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.
  - Keep away from incompatible materials such as strong oxidizing agents.

### Experimental Protocol: Spill Response

The following workflow outlines the general procedure for responding to a minor laboratory spill of **Methyl 2-ethoxyacetate**.



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Caption: General workflow for a minor laboratory chemical spill.

## First Aid Measures

In case of exposure, follow these first-aid guidelines:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of water.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Inhaled: Move person into fresh air and keep comfortable for breathing.

Always have the Safety Data Sheet (SDS) available when seeking medical attention.

## Fire-Fighting and Disposal Measures

- Fire-Fighting: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. Specific guidance for **Methyl 2-ethoxyacetate** is not available; treat as a standard combustible solid.
- Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations. Chemical waste must be handled as hazardous waste.

Disclaimer: This guide is intended for informational purposes for a scientific audience and is based on currently available data. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and institutional safety protocols. Always consult the SDS from your supplier and follow all institutional and regulatory guidelines for chemical handling and safety.

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## References

- 1. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 17640-26-5 Name: [xixisys.com]

- 2. Methyl 2-ethoxyacetate | C<sub>5</sub>H<sub>10</sub>O<sub>3</sub> | CID 325385 - PubChem [pubchem.ncbi.nlm.nih.gov]
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